

"6-Chloro-1-(4-chlorophenyl)-1-oxohexane" density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-1-(4-chlorophenyl)-1-oxohexane

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An In-depth Technical Guide on the Physicochemical Properties of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density of the chemical compound **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**, including its reported value and detailed experimental protocols for its determination. Furthermore, a logical workflow for the synthesis and biological evaluation of related compounds is presented, offering valuable insights for researchers in the field of drug discovery and development.

Quantitative Data Summary

The physicochemical properties of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** are summarized in the table below. This data is essential for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Reference
Density	1.166 g/cm ³	[1]
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ O	[1]
Molecular Weight	245.149 g/mol	[1]
Boiling Point	363.284 °C at 760 mmHg	[1]
Flash Point	153.536 °C	[1]
Vapor Pressure	0 mmHg at 25°C	[1]
LogP	4.32190	[1]

Experimental Protocols for Density Determination

The accurate determination of a compound's density is crucial for its characterization. Below are detailed methodologies for commonly employed techniques for solid compounds like **6-Chloro-1-(4-chlorophenyl)-1-oxohexane**.

Gas Pycnometry

Gas pycnometry is a highly accurate method for determining the skeletal density of a solid by measuring the volume of the solid material, excluding any open pores.[1][2][3]

- Principle: This technique is based on Archimedes' principle of fluid displacement, using a gas, typically helium, as the displacement medium.[3][4] The volume of the solid is determined by measuring the pressure change of the gas in a calibrated chamber with and without the sample.
- Apparatus: A gas pycnometer, which consists of a sample chamber, a reference chamber of known volume, a pressure transducer, and a gas inlet and outlet.
- Procedure:
 - Calibrate the instrument using a standard of known volume.
 - Weigh the sample of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** accurately.

- Place the sample in the sample chamber and seal it.
- Pressurize the reference chamber with helium to a predetermined pressure.
- Open the valve connecting the reference and sample chambers, allowing the gas to expand into the sample chamber.
- Measure the final equilibrium pressure.
- The volume of the sample is calculated using the ideal gas law, based on the initial and final pressures and the known volumes of the chambers.
- The density is then calculated by dividing the mass of the sample by its measured volume.

Gravimetric Buoyancy Method (Archimedes' Principle)

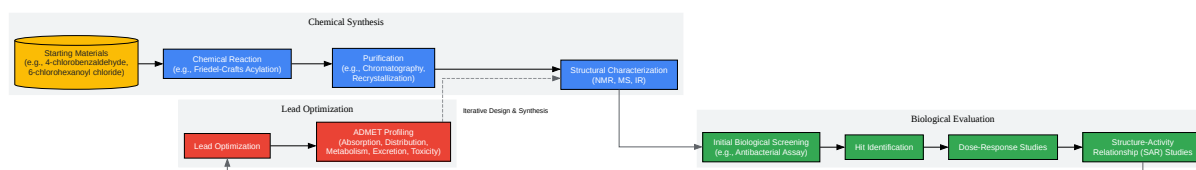
This classic method determines the density of a solid by measuring its weight in air and its apparent weight when submerged in a liquid of known density.^{[4][5]}

- Principle: Archimedes' principle states that the buoyant force on a submerged object is equal to the weight of the fluid displaced by the object.
- Apparatus: An analytical balance with a hook or a density determination kit, a beaker, a thermometer, and an auxiliary liquid of known density (e.g., distilled water or ethanol) in which the compound is insoluble.
- Procedure:
 - Weigh the solid sample of **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** in the air (W_{air}).
 - Suspend the sample from the hook of the balance and immerse it completely in the auxiliary liquid of known density (ρ_{liquid}) at a recorded temperature.
 - Record the apparent weight of the submerged sample (W_{liquid}).
 - Calculate the volume of the sample (V_{sample}) using the formula: $V_{\text{sample}} = (W_{\text{air}} - W_{\text{liquid}}) / \rho_{\text{liquid}}$

- Calculate the density of the sample (ρ_{sample}) using the formula: $\rho_{\text{sample}} = W_{\text{air}} / V_{\text{sample}}$

Logical Workflow for Synthesis and Evaluation

While specific signaling pathways for **6-Chloro-1-(4-chlorophenyl)-1-oxohexane** are not readily available, the broader class of chlorophenyl compounds is of significant interest in medicinal chemistry for their potential biological activities. The following diagram illustrates a general workflow for the synthesis and evaluation of such compounds.



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Caption: A logical workflow for the synthesis and biological evaluation of novel chemical entities.

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- To cite this document: BenchChem. ["6-Chloro-1-(4-chlorophenyl)-1-oxohexane" density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070880#6-chloro-1-4-chlorophenyl-1-oxohexane-density]

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